

Personal protective equipment for handling Tri-Salicylic acid

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Compound of Interest

Compound Name: *Tri-Salicylic acid*

Cat. No.: *B569561*

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Essential Safety and Handling Guide for Tri-Salicylic Acid

For researchers, scientists, and drug development professionals, ensuring laboratory safety is paramount. This guide provides immediate and essential information for the safe handling and disposal of **Tri-Salicylic acid** (CAS 85531-17-5), a compound with properties similar to salicylic acid used in research related to inflammation, obesity, diabetes, and cardiovascular disease. Adherence to these procedural steps is critical for minimizing risks and ensuring a safe laboratory environment.

Hazard Assessment and Personal Protective Equipment (PPE)

While some suppliers classify **Tri-Salicylic acid** as not a hazardous substance or mixture, others indicate it is very toxic to aquatic life with long-lasting effects. Given this discrepancy and its relation to salicylic acid, a cautious approach is warranted. The following table summarizes the recommended personal protective equipment.

PPE Category	Recommendation	Specifications
Eye/Face Protection	Safety glasses with side-shields or goggles.	Conforming to EN166 or OSHA 29 CFR 1910.133 standards.
Skin Protection	Chemical-resistant gloves.	Nitrile rubber, minimum thickness 0.11 mm. Inspect gloves prior to use.
Laboratory coat.	Standard lab coat to prevent skin contact.	
Respiratory Protection	Not required under normal use with adequate ventilation.	If dust is generated, use a NIOSH-approved respirator with a P95 or N95 filter.

Safe Handling and Storage Protocols

Proper handling and storage are crucial to maintain the integrity of **Tri-Salicylic acid** and prevent accidental exposure.

Handling:

- Work in a well-ventilated area, preferably in a chemical fume hood, to avoid inhalation of any dust.
- Avoid direct contact with skin, eyes, and clothing.
- Wash hands thoroughly after handling.
- Do not eat, drink, or smoke in the laboratory.

Storage:

- Store in a tightly closed container in a dry and well-ventilated place.
- Keep away from incompatible materials such as strong oxidizing agents.

- Protect from light.

Spill and Disposal Procedures

In the event of a spill, immediate and appropriate action is necessary.

Spill Response:

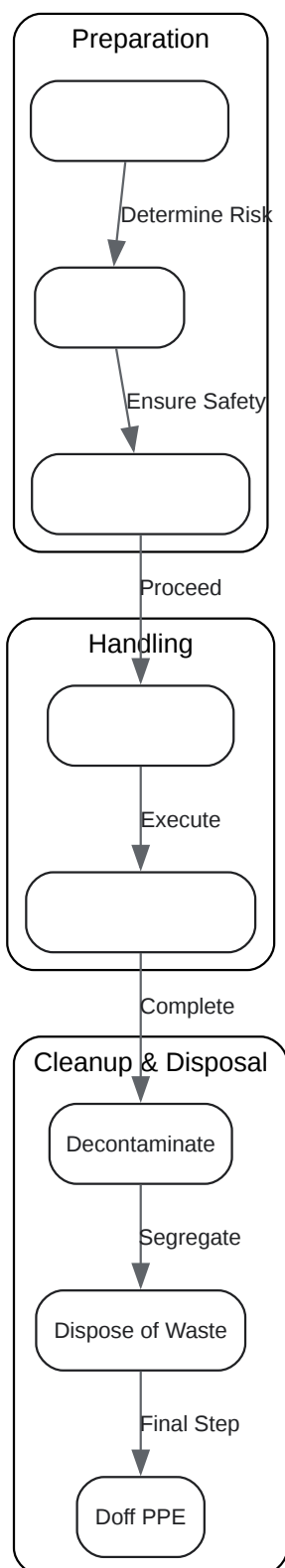
- Evacuate the area.
- Wear appropriate PPE as outlined in the table above.
- Carefully sweep up the solid material, avoiding dust generation.
- Place the spilled material into a sealed container for disposal.
- Clean the spill area with a suitable solvent and then wash with soap and water.

Disposal:

- Dispose of waste in accordance with local, state, and federal regulations.
- Do not allow the substance to enter drains or waterways, as it may be harmful to aquatic organisms.

Experimental Workflow for Safe Handling

The following diagram illustrates the logical workflow for safely handling **Tri-Salicylic acid** in a laboratory setting.

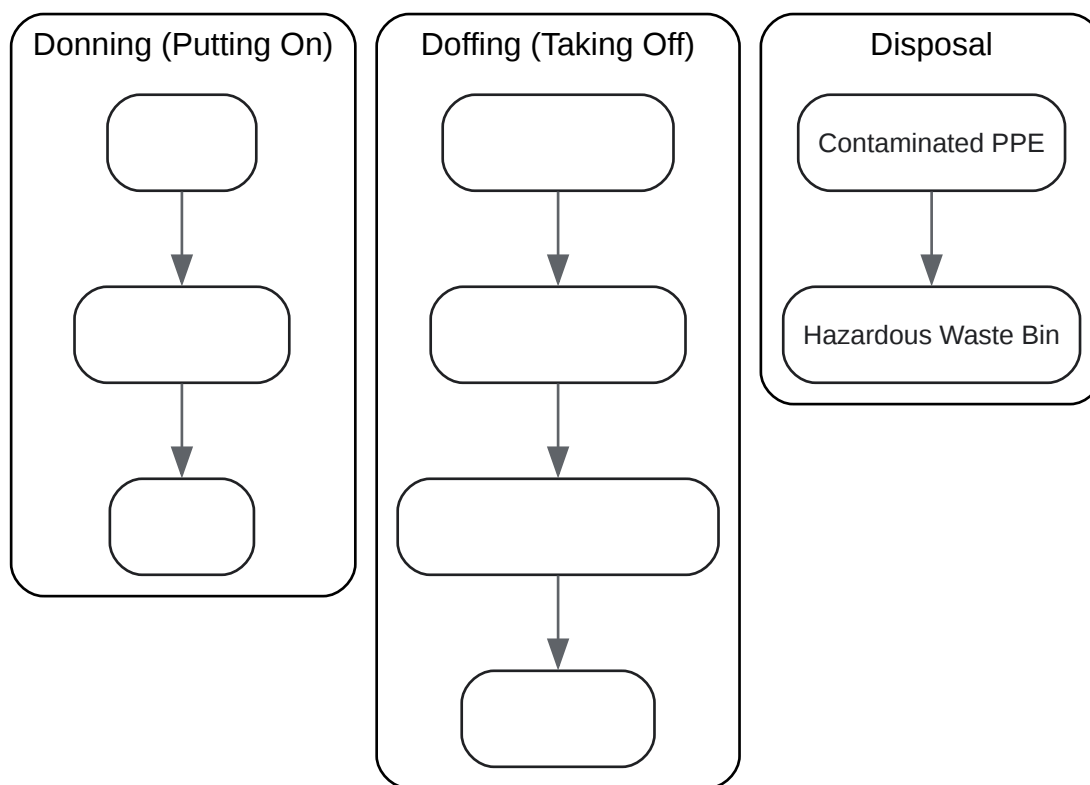


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Caption: Workflow for Safe Handling of **Tri-Salicylic Acid**.

Donning, Doffing, and Disposal of PPE

Proper procedure for putting on and taking off PPE is essential to prevent contamination.



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Caption: Procedure for Donning, Doffing, and Disposing of PPE.

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